

Essential Safety and Logistical Information for Handling WAY-100635 Maleate

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Compound of Interest

Compound Name: WAY-100635 maleate

Cat. No.: B8015106

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **WAY-100635 maleate**. The following procedures are designed to ensure the safe handling and disposal of this potent neurochemical, minimizing exposure risks and environmental impact.

Hazard Identification and GHS Classification:

WAY-100635 maleate is a potent 5-HT_{1A} receptor antagonist and also exhibits agonist activity at the dopamine D₄ receptor.^{[1][2]} According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, it is classified as follows:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.^[3]
- Acute Aquatic Toxicity (Category 1), H400: Very toxic to aquatic life.^[3]
- Chronic Aquatic Toxicity (Category 1), H410: Very toxic to aquatic life with long-lasting effects.^[3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to prevent exposure when handling **WAY-100635 maleate**. The following table summarizes the required PPE.

Protection Type	Specific Equipment	Reasoning
Respiratory Protection	Elastomeric half-mask or full-face respirator with P100 (HEPA) filters.	Necessary for handling the powdered form of the compound, especially outside of a containment enclosure, to prevent inhalation.
Hand Protection	Double nitrile gloves.	Standard practice for handling potent compounds to protect against skin contact. The outer glove should be removed immediately after handling or suspected contamination.
Eye Protection	Safety goggles with side-shields.	Protects eyes from dust and potential splashes.
Body Protection	Impervious clothing such as a disposable gown or coverall made of low-linting material with elastic cuffs.	Prevents contamination of personal clothing and skin.

Handling and Storage Protocols

Proper handling and storage are critical for maintaining the integrity of **WAY-100635 maleate** and ensuring a safe laboratory environment.

Procedure	Detailed Steps
Receiving and Inspection	1. Upon receipt, inspect the packaging for any signs of damage in a designated receiving area.2. Wear appropriate PPE during the inspection process.
Weighing and Aliquoting	1. Conduct all weighing and handling of the powdered compound within a certified chemical fume hood, a glovebox, or a powder containment enclosure to minimize exposure.2. Use dedicated spatulas and weigh boats for handling WAY-100635 maleate.
Solution Preparation	1. Prepare solutions on the same day of use if possible.2. WAY-100635 maleate is soluble in water up to 50 mM. Warming may be necessary for complete solubilization.3. For long-term storage, solutions can be stored at -20°C for up to one month. Allow the solution to equilibrate to room temperature and ensure no precipitate is present before use.
Storage	1. Store the solid compound in a tightly sealed container in a cool, well-ventilated area at 2-8°C, protected from light.2. Keep away from direct sunlight and sources of ignition.3. Store reconstituted solutions at -20°C for up to 3 months.

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is mandatory to mitigate risks to personnel and the environment.

Procedure	Detailed Steps
Spill Management	<p>1. Personal Precautions: Evacuate the area and ensure adequate ventilation. Wear full personal protective equipment as outlined above.</p> <p>2. Containment: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.</p> <p>3. Clean-up: For solid spills, carefully sweep or vacuum the material. For liquid spills, absorb with an inert, non-combustible material (e.g., sand, earth, diatomaceous earth, vermiculite).</p> <p>4. Decontamination: Decontaminate surfaces and equipment by scrubbing with a suitable solvent like alcohol.</p>
Waste Disposal	<p>1. Collect all waste materials, including used PPE, weigh boats, and cleaning materials, in clearly labeled hazardous waste containers.</p> <p>2. Dispose of contents and container to an approved waste disposal plant in accordance with federal, state, and local regulations.</p>

Experimental Workflow

The following diagram illustrates the standard workflow for handling **WAY-100635 maleate** from receipt to disposal, emphasizing critical safety checkpoints.

Caption: Workflow for Safe Handling of **WAY-100635 Maleate**.

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References

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